Protocol for dissolving N-Me-Val-Leu-anilide for experiments

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Compound of Interest

Compound Name:	*N-Me-Val-Leu-anilide*
CAS No.:	*194351-54-7*
Cat. No.:	*B1609495*

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Application Notes and Protocols for N-Me-Val-Leu-anilide

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the dissolution of **N-Me-Val-Leu-anilide** for use in various experimental settings. Due to the limited availability of specific data for this compound, the following protocols are based on general principles for handling hydrophobic peptides. It is strongly recommended to perform small-scale solubility tests before preparing a bulk stock solution.

Data Presentation: Solubility and Storage

N-Me-Val-Leu-anilide is a tripeptide derivative that, based on its constituent amino acids (Valine, Leucine) and terminal modifications (N-methylation and anilide group), is predicted to be hydrophobic. This characteristic dictates the choice of appropriate solvents.

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Property	Recommended Solvent/Condition	Concentration Range (Predicted)	Storage Conditions (Powder)	Storage Conditions (In Solution)
Solubility	Dimethyl sulfoxide (DMSO)	Up to 100 mM	-20°C for up to 3 years	-80°C for up to 6 months
Dimethylformamide (DMF)	Up to 100 mM	4°C for up to 2 years	-20°C for up to 1 month	
Ethanol	Lower solubility, test required			
Acetonitrile	Lower solubility, test required			
Aqueous Buffer	Insoluble or very low solubility	Not recommended for stock		

Note: The concentration ranges are predictive and should be confirmed experimentally. Always use high-purity, anhydrous solvents.

Experimental Protocols

This section outlines the recommended procedures for preparing stock and working solutions of **N-Me-Val-Leu-anilide**.

Materials

- **N-Me-Val-Leu-anilide** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile, high-purity deionized water or appropriate aqueous buffer (e.g., PBS, Tris)
- Vortex mixer
- Sonicator (optional)

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- Sterile microcentrifuge tubes
- Calibrated pipettes

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

- Equilibration: Allow the vial of **N-Me-Val-Leu-anilide** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of the peptide in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the desired stock solution concentration (e.g., for a 10 mM stock solution, add 100 µL of DMSO to 3.19 mg of **N-Me-Val-Leu-anilide**, MW: 319.44 g/mol).
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
  - Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

Protocol 2: Preparation of a Working Solution

- Thawing: Thaw a single aliquot of the **N-Me-Val-Leu-anilide** stock solution at room temperature.
- Dilution:
  - It is critical to add the DMSO stock solution to the aqueous buffer, not the other way around, to prevent precipitation of the peptide.

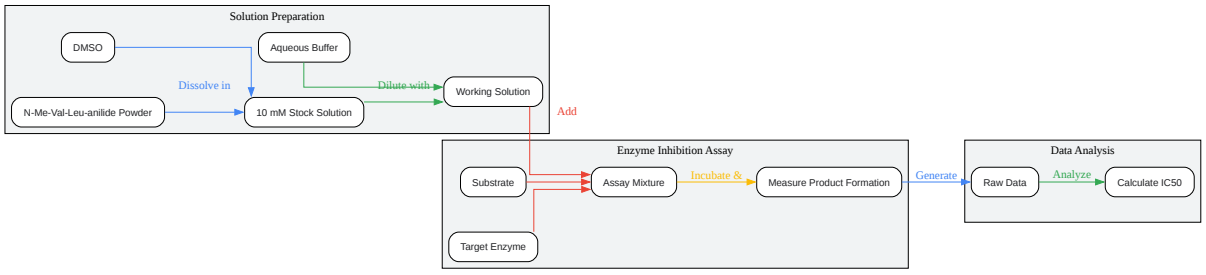
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- For example, to prepare a 100 µM working solution in a final volume of 1 mL of aqueous buffer, add 10 µL of the 10 mM DMSO stock solution to 990 µL of the buffer.
- Immediately vortex the working solution after adding the stock to ensure rapid and uniform mixing.

- Final DMSO Concentration: Be mindful of the final concentration of DMSO in your experimental system, as it can be toxic to cells at higher concentrations. Aim for a final DMSO concentration of less than 0.5% (v/v) in most cell-based assays.

Mandatory Visualization

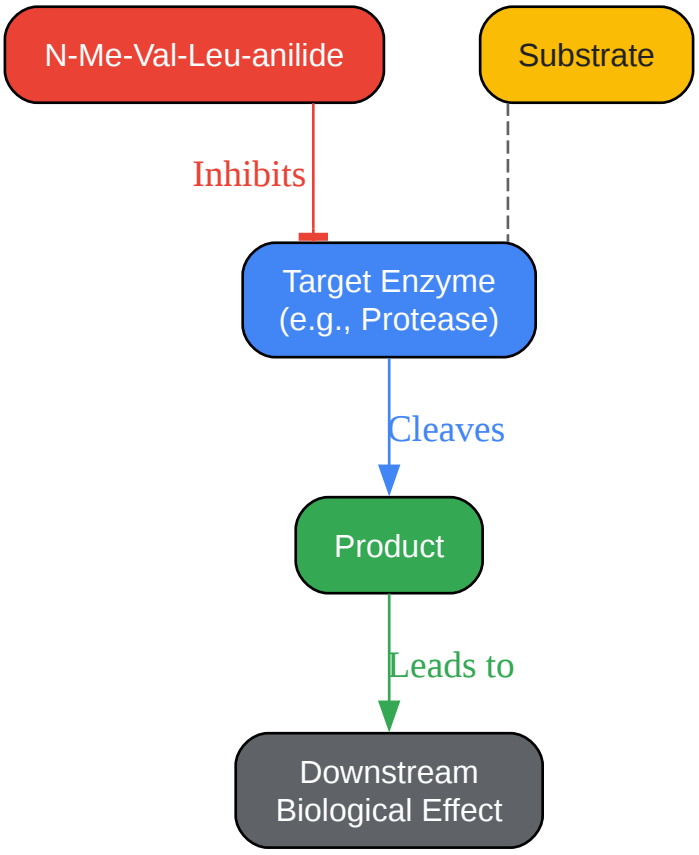
The following diagrams illustrate a general experimental workflow for testing the inhibitory activity of **N-Me-Val-Leu-anilide** on a target enzyme.



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Caption: General workflow for preparing **N-Me-Val-Leu-anilide** solutions and testing in an enzyme inhibition assay.



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Caption: Hypothetical mechanism of action for **N-Me-Val-Leu-anilide** as an enzyme inhibitor.

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